

Physical and chemical properties of 7-thiabicyclo[4.1.0]heptane

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Compound of Interest

Compound Name: Cyclohexene sulfide

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7-Thiabicyclo[4.1.0]heptane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of 7-thiabicyclo[4.1.0]heptane, also known as **cyclohexene sulfide** or 1,2-epithiocyclohexane. This document consolidates key data, details experimental protocols for its synthesis, and explores its chemical reactivity, offering a valuable resource for professionals in research, chemical synthesis, and drug development.

Core Physical and Chemical Properties

7-Thiabicyclo[4.1.0]heptane is a bicyclic organosulfur compound with a thiirane (episulfide) ring fused to a cyclohexane ring. Its properties are summarized in the tables below.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ S	[1] [2]
Molecular Weight	114.21 g/mol	[1] [2]
Appearance	Clear, colorless liquid	[3]
Odor	Stench	[3]
Density	0.941 g/cm ³	[1]
Boiling Point	55-58 °C at 12 mmHg 71.5–73.5 °C at 21 mmHg	[1] [4]
Refractive Index (n ²⁰ /D)	1.527 (lit.)	[1]
Flash Point	50 °C	[3]
Vapor Density	3.94	[3]

Chemical Identifiers

Identifier Type	Identifier	Source(s)
CAS Number	286-28-2	[2]
IUPAC Name	7-thiabicyclo[4.1.0]heptane	
Synonyms	Cyclohexene sulfide, 1,2- Epithiocyclohexane, Cyclohexene episulfide, 1,2- Cyclohexylene sulfide	[2] [4]
SMILES	C1CCC2SC2C1	
InChIKey	PQWJN1JNYRPOAA- UHFFFAOYNA-N	

Synthesis of 7-Thiabicyclo[4.1.0]heptane

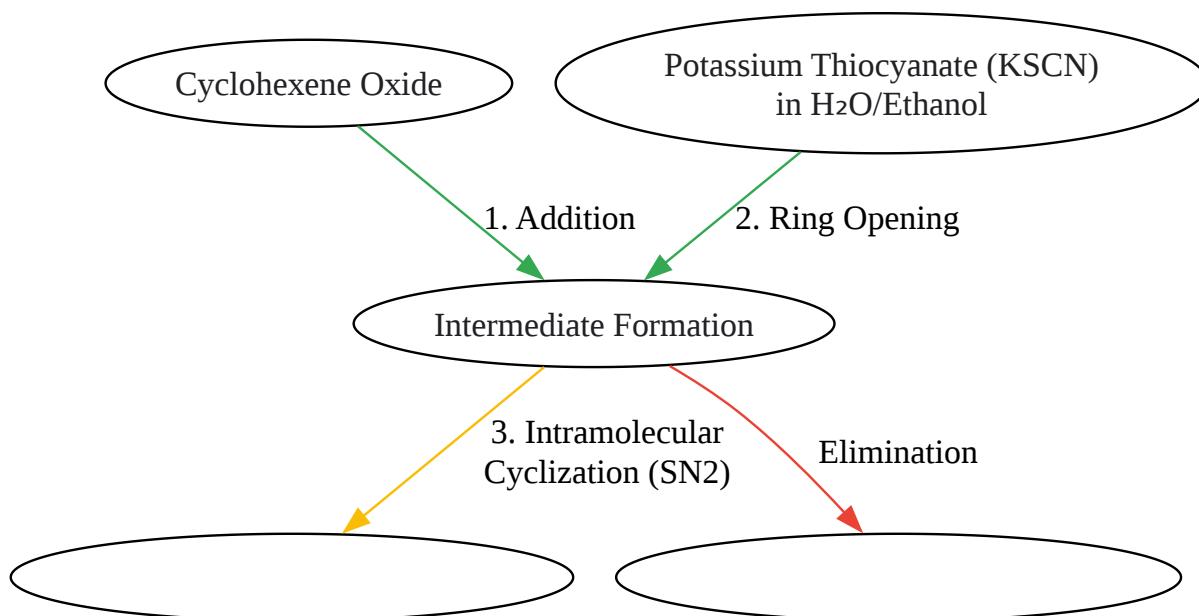
Several methods for the synthesis of 7-thiabicyclo[4.1.0]heptane have been reported. Two detailed experimental protocols are provided below.

Method 1: From Cyclohexene Oxide and Potassium Thiocyanate

This is a widely cited and effective method for the preparation of 7-thiabicyclo[4.1.0]heptane.[4]

Experimental Protocol:

- Preparation of the Reaction Mixture: A solution of 121 g (1.25 moles) of potassium thiocyanate in 100 ml of water and 75 ml of 95% ethanol is prepared. To this solution, approximately half of a 98 g (1 mole) sample of cyclohexene oxide is added. The mixture is allowed to stand for 3-4 hours, during which a slight temperature increase of about 5°C may be observed.[4]
- Reaction: The clear solution is then transferred to a 1-liter flask equipped with a mechanical stirrer. The remaining portion of cyclohexene oxide is added, and the resulting solution is stirred vigorously at room temperature for 36 hours.[4]
- Work-up and Extraction: The supernatant and aqueous phase are decanted from the precipitated potassium cyanate into a 1-liter separatory funnel. The precipitate is rinsed with 50 ml of ether, which is then added to the separatory funnel to extract the product. The ether extract is washed twice with 50-ml portions of saturated sodium chloride solution and subsequently dried over anhydrous sodium sulfate.[4]
- Purification: The excess ether is removed on a steam bath. The residual liquid is then distilled under reduced pressure through an 18-inch Vigreux column while cooling the distillate in ice. The main fraction, boiling at 71.5–73.5 °C / 21 mmHg, is collected. A fore-run may be redistilled to yield more product. The total yield of **cyclohexene sulfide** is typically between 81.5–83.5 g (71–73%).[4]



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Method 2: SiO₂-Catalyzed Reaction of 1,2-Epoxycyclohexane

This method provides an alternative route to 7-thiabicyclo[4.1.0]heptane.

Experimental Protocol:

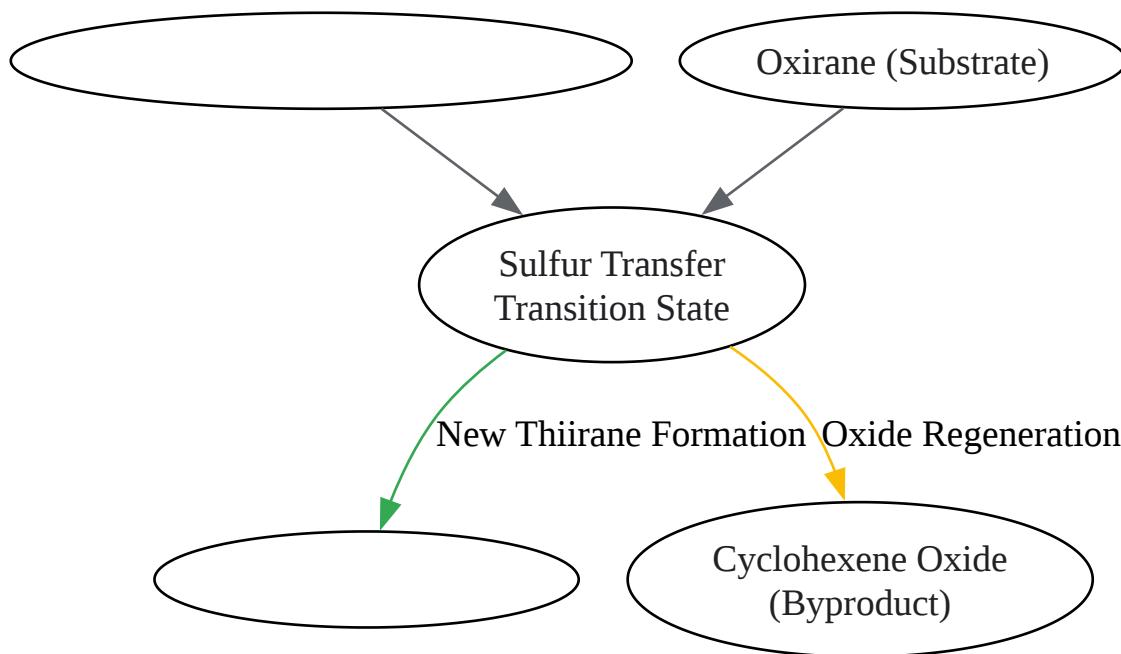
- Reaction Setup: In a suitable reaction vessel, 1,2-epoxycyclohexane (7-oxabicyclo[4.1.0]heptane) is reacted with a thioketone in the presence of silica gel (SiO₂) in anhydrous dichloromethane (CH₂Cl₂).^[5]
- Reaction Conditions: The reaction is carried out at room temperature for approximately 27 hours.^[5]
- Purification: Following the reaction period, the product is purified by column chromatography on silica gel using a hexane/Et₂O (23:1) solvent system. This method has been reported to yield pure 7-thiabicyclo[4.1.0]heptane.^[5]

Chemical Reactivity and Applications

7-Thiabicyclo[4.1.0]heptane exhibits reactivity characteristic of strained three-membered heterocyclic rings. A key application is its use as a thiation agent.

Conversion of Oxiranes to Thiiranes

7-Thiabicyclo[4.1.0]heptane can be employed for the conversion of oxiranes into their corresponding thiiranes. This transformation is of interest in synthetic organic chemistry for the introduction of sulfur into molecules. The reaction involves the transfer of a sulfur atom from the thiirane of 7-thiabicyclo[4.1.0]heptane to the oxirane, forming a new thiirane and regenerating cyclohexene oxide.



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Biological Activity and Potential Applications

While extensive research on the biological activity of 7-thiabicyclo[4.1.0]heptane in specific signaling pathways is limited, some studies suggest potential applications. There are mentions of its derivatives being investigated for insecticidal properties.^[6] The bicyclo[4.1.0]heptane scaffold is also found in molecules with therapeutic interest, although not specifically with the thioether at the 7-position being the primary focus. Further research is warranted to fully elucidate the pharmacological profile and potential for drug development of 7-thiabicyclo[4.1.0]heptane and its analogues.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 7-thiabicyclo[4.1.0]heptane. While the raw spectra are not reproduced here, the availability of ^1H NMR, ^{13}C NMR, and GC-MS data has been reported in the literature. Key reported ^{13}C NMR signals in CDCl_3 are at $\delta = 37.0, 25.8$, and 19.4 ppm.[7]

This guide serves as a foundational resource for researchers and professionals working with 7-thiabicyclo[4.1.0]heptane. The compiled data and detailed protocols are intended to facilitate further investigation and application of this versatile chemical compound.

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